

Technical Guide: Safety and Handling Precautions for 2,5- Dihydroxyterephthalaldehyde

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Compound of Interest

Compound Name: 2,5-Dihydroxyterephthalaldehyde

Cat. No.: B1588973

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dihydroxyterephthalaldehyde, also known by its synonyms 2,5-Dihydroxybenzene-1,4-dicarbaldehyde or DHTA, is a versatile difunctional aromatic compound with the chemical formula $C_8H_6O_4$.^{[1][2][3]} It serves as a crucial building block and intermediate in organic chemistry, particularly in the synthesis of complex molecules, pharmaceuticals, and advanced materials like covalent organic frameworks (COFs).^{[3][4][5]} The compound's reactivity is attributed to its two aldehyde groups, which are susceptible to nucleophilic addition, and two phenolic hydroxyl groups that can undergo esterification and etherification.^{[3][5]} Given its utility and reactivity, a thorough understanding and strict adherence to safety and handling protocols are paramount for all laboratory personnel. This guide provides comprehensive information on its properties, hazards, and safe handling procedures.

Chemical and Physical Properties

2,5-Dihydroxyterephthalaldehyde is typically a solid powder, ranging in color from light yellow to orange.^{[1][2]} Key quantitative data are summarized below for easy reference.

Property	Value	Source(s)
CAS Number	1951-36-6	[1][2][6]
Molecular Formula	C ₈ H ₆ O ₄	[1][7][8][9]
Molecular Weight	166.13 g/mol	[1][7][8][9]
Appearance	Light yellow to orange powder/crystal	[1][2]
Purity	Typically >95% or >98%	[2][6][8]
Storage Temperature	2-8°C, under inert atmosphere	[6]
Topological Polar Surface Area	74.6 Å ²	[9]
LogP	0.7228	[9]
Hydrogen Bond Donor Count	2	[9]
Hydrogen Bond Acceptor Count	4	[9]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **2,5-Dihydroxyterephthalaldehyde** is classified as a hazardous substance. All personnel must review the Safety Data Sheet (SDS) before handling.

GHS Classification	Information	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[6][8]
Signal Word	Warning	[6][8]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[6][8][10]
Precautionary Statements	Prevention:P261: Avoid breathing dust.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/eye protection/face protection.Response:P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.Storage:P403+P233: Store in a well-ventilated place. Keep container tightly closed.Disposal:P501: Dispose of contents/container to an approved waste disposal plant.	[8][10][11]

Safe Handling and Storage Protocols

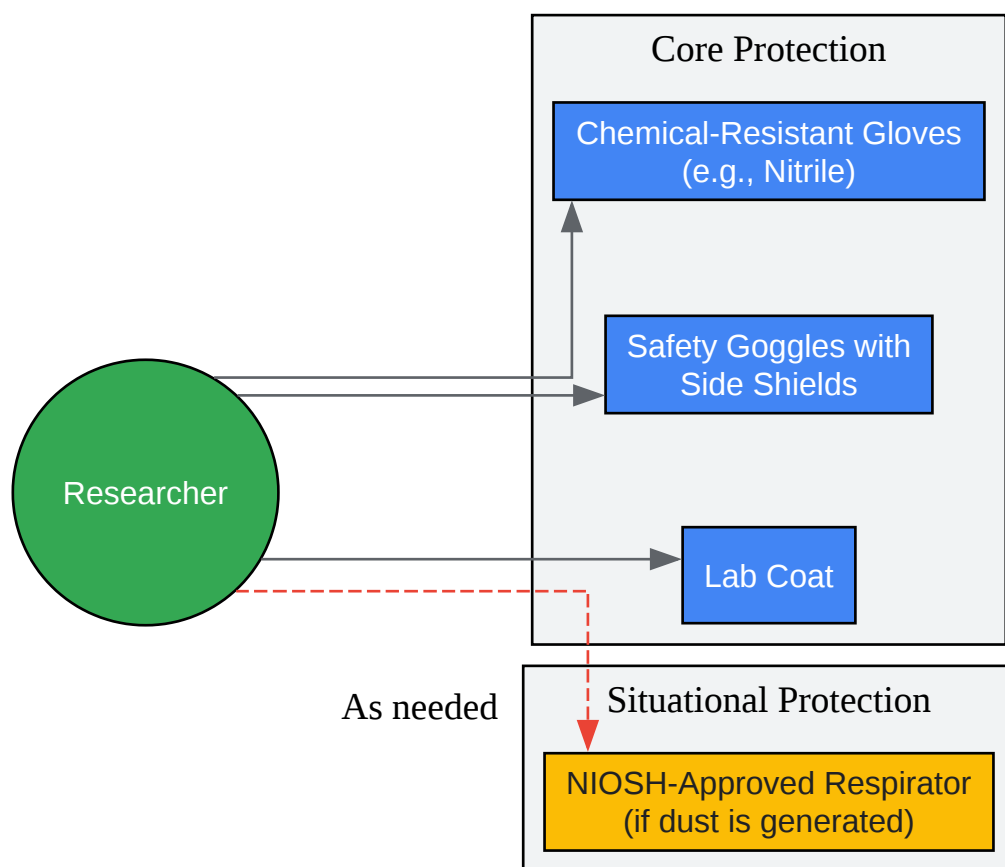
Proper handling and storage are critical to minimize exposure and ensure laboratory safety.

Engineering Controls

Operations involving **2,5-Dihydroxyterephthalaldehyde**, especially those that may generate dust, should be conducted in a certified chemical fume hood to keep airborne concentrations low.^{[12][13]} The laboratory must be equipped with an eyewash station and a safety shower.^[12]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling this compound to prevent contact and inhalation.



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Caption: Required Personal Protective Equipment hierarchy.

Storage Conditions

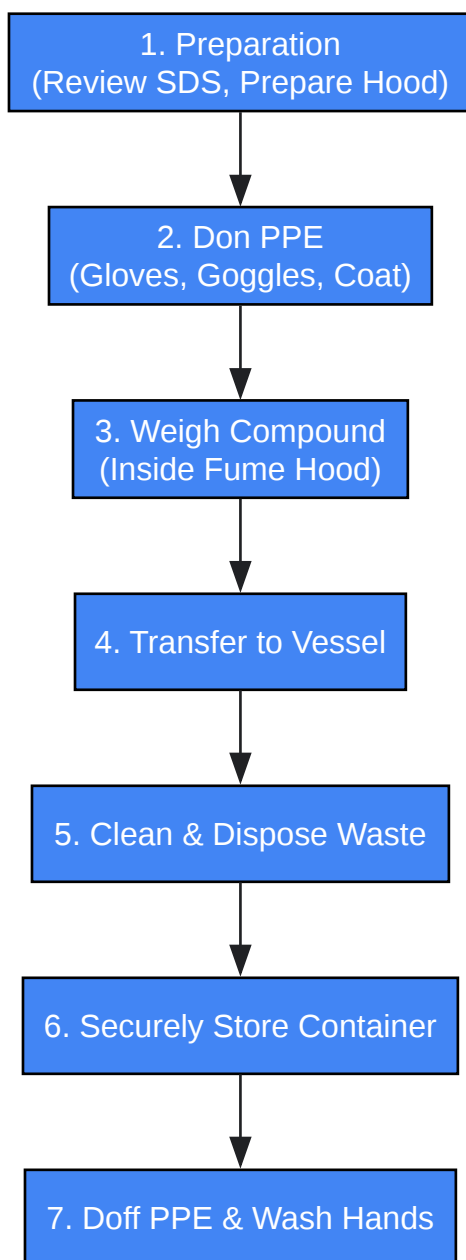
Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.^[10]
^[12] For long-term stability, storage at 2-8°C under an inert atmosphere is recommended.

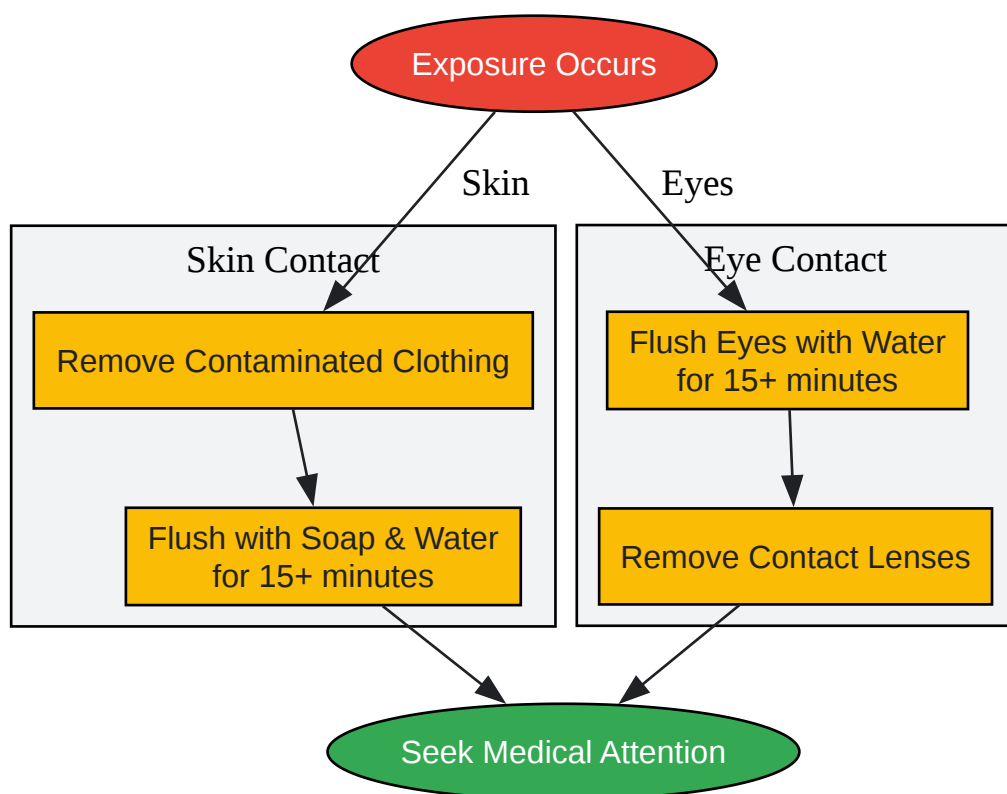
Experimental Protocol: Safe Weighing and Handling

This protocol outlines the standard procedure for safely handling solid **2,5-Dihydroxyterephthalaldehyde** in a laboratory setting.

Methodology:

- **Preparation:** Before starting, review the Safety Data Sheet (SDS). Ensure the work area within the chemical fume hood is clean and uncluttered.
- **Donning PPE:** Put on all required personal protective equipment as detailed in the diagram above, including a lab coat, safety goggles, and chemical-resistant gloves.
- **Transfer to Hood:** Transport the sealed container of **2,5-Dihydroxyterephthalaldehyde** to the chemical fume hood.
- **Weighing:** To minimize dust generation, do not pour the powder directly. Use a spatula to carefully transfer the desired amount of the solid from its container to a tared weigh boat on a balance located inside the hood or a contained weighing station.
- **Closing Container:** Securely close the primary container immediately after use.
- **Dissolution/Reaction:** Add the weighed solid to the reaction vessel or solvent within the fume hood.
- **Cleanup:** Clean the spatula and work surface thoroughly. Dispose of any contaminated materials (e.g., weigh boat, gloves) in a designated hazardous waste container.
- **Doffing PPE:** Remove PPE in the correct order (gloves first), washing hands thoroughly with soap and water afterward.^[13]^[14]





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